

9-Bromononanoic Acid molecular weight

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Compound of Interest

Compound Name: 9-Bromononanoic Acid

Cat. No.: B1268187

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An In-depth Technical Guide to the Physicochemical Properties of 9-Bromononanoic Acid

For researchers, scientists, and professionals in drug development, a precise understanding of the fundamental physicochemical properties of a compound is paramount for its application in experimental and developmental pipelines. This guide provides a focused overview of the core molecular and physical data for **9-bromononanoic acid**, a brominated fatty acid utilized in various research contexts.

Core Quantitative Data

A summary of the key quantitative properties of **9-bromononanoic acid** is presented below. This data is essential for experimental design, including reaction stoichiometry, solution preparation, and analytical method development.

Property	Value	Citations
Molecular Weight	237.13 g/mol	[1][2][3]
Alternate Molecular Weight	237.14 g/mol	[4]
Chemical Formula	C ₉ H ₁₇ BrO ₂	[1]
CAS Number	41059-02-3	
Melting Point	36.00 °C	
Boiling Point	160.00 °C	
Flash Point	145.80 °C	
SMILES	O=C(O)CCCCCCCCBr	

Molecular Structure and Weight Determination

The molecular weight of a compound is a critical parameter, derived from its atomic composition. The diagram below illustrates the relationship between the chemical formula of **9-bromononanoic acid** and the calculation of its molecular weight, based on the atomic weights of its constituent elements.

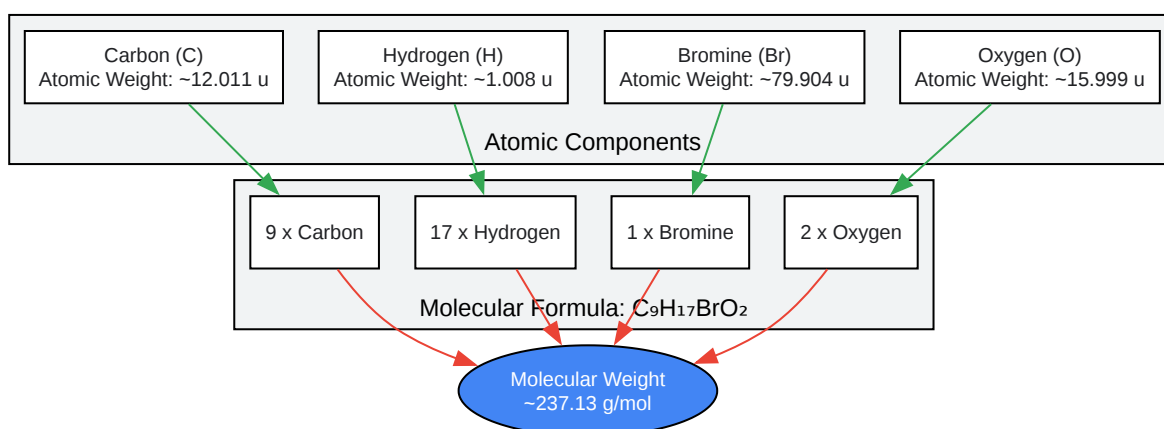


Figure 1: Derivation of 9-Bromononanoic Acid Molecular Weight

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Figure 1: Derivation of Molecular Weight.

Applications in Research

9-Bromononanoic acid serves as a valuable tool in various scientific domains. It is recognized as a conjugate of a brominated fatty acid and has been employed in chemical ionization processes to generate ions for mass spectrometry analysis. Furthermore, studies have indicated its potential as an antibacterial agent, demonstrating an inhibitory effect on bacterial cell division by impeding the synthesis of essential proteins. Its mechanism may also involve the inhibition of fatty acid production.

Experimental Considerations

Due to its physicochemical properties, specific handling and storage conditions are recommended. The compound should be stored at temperatures between 10°C and 25°C. As with all laboratory reagents, appropriate personal protective equipment should be used when handling **9-bromononanoic acid**. It is intended for research purposes only and not for diagnostic or therapeutic use.

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References

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